

physical and chemical properties of 6-Bromo-2-methoxypyridin-3-amine

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Compound of Interest

Compound Name: 6-Bromo-2-methoxypyridin-3-amine

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An In-depth Technical Guide to 6-Bromo-2-methoxypyridin-3-amine

This technical guide provides a comprehensive overview of the core physical and chemical properties of **6-Bromo-2-methoxypyridin-3-amine**, tailored for researchers, scientists, and professionals in drug development. This document includes key data, experimental protocols, and visualizations to facilitate its use in a laboratory setting.

Core Properties

6-Bromo-2-methoxypyridin-3-amine is a halogenated aminopyridine derivative. Its structure, featuring a bromine atom, a methoxy group, and an amine group on a pyridine ring, makes it a versatile intermediate in organic synthesis, particularly for the development of pharmaceutical compounds.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **6-Bromo-2-methoxypyridin-3-amine** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₆ H ₇ BrN ₂ O	[1][2][3]
Molecular Weight	203.04 g/mol	[1][3]
Appearance	Brown, Light brown to brown, or yellow powder/solid	[4][5]
Melting Point	78-79 °C (sublimable)	[2][5]
Boiling Point	277.6 ± 35.0 °C (Predicted)	[2][5]
Density	1.623 g/cm ³ or 1.622 ± 0.06 g/cm ³ (Predicted)	[2][4][5]
Flash Point	121.683 °C	[4]
pKa	1.81 ± 0.10 (Predicted)	[5]
LogP	1.4349	[3]
Topological Polar Surface Area (TPSA)	48.14 Å ²	[3]
Hydrogen Bond Donors	1	[3]
Hydrogen Bond Acceptors	3	[3]
Rotatable Bonds	1	[3]

Spectral Data

The structural identity of **6-Bromo-2-methoxypyridin-3-amine** is confirmed by the following spectral data.

Spectrum Type	Data	Source
¹ H NMR (300 MHz, CDCl ₃)	δ (ppm): 3.64-3.84 (m, 2H), 3.98 (s, 3H), 6.78 (dd, J=7.9, 1.0 Hz, 1H), 6.87 (d, J=7.9 Hz, 1H)	[6]
Mass Spectrometry (MS)	m/z: 203 [M+H] ⁺	[6]

Synthesis and Purification

A common and effective method for the synthesis of **6-Bromo-2-methoxypyridin-3-amine** involves the bromination of 2-methoxypyridin-3-amine.

Experimental Protocol: Synthesis

Materials:

- 2-Methoxypyridin-3-amine
- N-Bromosuccinimide (NBS)
- N,N-Dimethylformamide (DMF)
- Chloroform
- Saturated sodium sulfite solution
- Water
- Brine
- Anhydrous sodium sulfate

Procedure:

- Dissolve 2-methoxypyridin-3-amine (39.4 g) in N,N-dimethylformamide (200 mL).[6]
- Cool the solution to -30 °C.[6]

- Slowly add a solution of N-bromosuccinimide (62.1 g) in N,N-dimethylformamide (100 mL) dropwise to the cooled solution while stirring.[6]
- After the addition is complete, continue stirring the reaction mixture for 30 minutes.[6]
- Pour the reaction mixture into water and extract the product with chloroform.[6]
- Combine the organic layers and wash sequentially with saturated sodium sulfite solution, water, and brine.[6]
- Dry the organic layer with anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.[6]

Experimental Protocol: Purification

Materials:

- Crude **6-Bromo-2-methoxypyridin-3-amine**
- Silica gel
- Hexane
- Ethyl acetate

Procedure:

- Purify the crude residue by silica gel column chromatography.[6]
- Elute the column with a gradient of hexane:ethyl acetate, starting from a ratio of 9:1 and gradually increasing to 4:1.[6]
- This purification yields **6-Bromo-2-methoxypyridin-3-amine** as a yellow powder (51.9 g, 80% yield).[6]

Synthesis Workflow Diagram



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Caption: Synthesis workflow for **6-Bromo-2-methoxypyridin-3-amine**.

Reactivity and Stability

The reactivity of **6-Bromo-2-methoxypyridin-3-amine** is influenced by the electronic effects of its substituents on the pyridine ring. The pyridine ring is inherently electron-deficient. The bromine atom at the 6-position is activated towards nucleophilic aromatic substitution (S_NAr) reactions. This is because the electronegative ring nitrogen can stabilize the intermediate formed during the reaction. The position of the electron-donating amino group and the electron-withdrawing methoxy group also modulates the reactivity of the compound in various chemical transformations, including palladium-catalyzed cross-coupling reactions.

For storage, it is recommended to keep **6-Bromo-2-methoxypyridin-3-amine** in a dark place under an inert atmosphere (nitrogen or argon) at 2-8 °C.^{[5][7]}

Safety Information

6-Bromo-2-methoxypyridin-3-amine is associated with several hazards. The following GHS hazard classifications and precautionary statements should be observed.

Hazard Class	GHS Classification
Acute Toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific Target Organ Toxicity, Single Exposure	Category 3 (Respiratory tract irritation)

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.[1]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.[1]
- P405: Store locked up.[1]
- P501: Dispose of contents/container to an approved waste disposal plant.[1]

It is imperative to handle this compound in a well-ventilated area, wearing appropriate personal protective equipment, including gloves and eye/face protection. Avoid contact with skin and eyes, and prevent the formation of dust and aerosols.

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